Introduction: Beyond the Canonical Twenty—Harnessing Halogenation for Precision Engineering

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Compound of Interest

Compound Name:	*2-Amino-3-(4-chloro-2-methoxyphenyl)propanoic acid*
Cat. No.:	*B11820440*

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In the landscape of chemical biology and drug discovery, the 20 canonical amino acids represent a foundational alphabet. However, the ability to introduce non-canonical amino acids with unique functionalities unlocks unprecedented opportunities for molecular design and therapeutic innovation. Among the most powerful of these modifications is the halogenation of phenylalanine. The substitution of a hydrogen atom on the phenyl ring with a halogen (fluorine, chlorine, bromine, or iodine) provides a subtle yet profound tool to modulate the physicochemical properties of peptides and proteins.

This guide, intended for researchers and drug development professionals, provides a comprehensive overview of halogenated phenylalanine derivatives. We will delve into their synthesis, explore the nuanced effects of different halogens on molecular properties, and showcase their diverse applications, from enhancing drug potency to elucidating complex biological mechanisms. The narrative emphasizes the causality behind experimental choices, providing not just protocols but a deeper understanding of the principles at play.

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The Physicochemical Impact of Halogenation: A Spectrum of Control

The strategic replacement of hydrogen with a halogen atom introduces controlled perturbations in size, hydrophobicity, and electronic distribution. This allows for fine-tuning of molecular interactions with a level of precision that is difficult to achieve with other modifications.[1]

- Fluorine: As the second smallest atom, fluorine is often considered an isosteric replacement for hydrogen. However, its high electronegativity creates a strong C-F bond and can significantly alter the electronic properties of the aromatic ring, modulating acidity, basicity, and bioavailability.[2] This can reverse the quadrupole moment of the aromatic system, influencing π-π stacking and other non-covalent interactions.[3]

- Chlorine & Bromine: These larger halogens introduce more significant steric bulk and increase lipophilicity. They serve as versatile synthetic handles, particularly in palladium-catalyzed cross-coupling reactions, allowing for the construction of complex molecular architectures.[4][5] The bromine atom, for instance, is a key functional group for Suzuki-Miyaura coupling, enabling the rapid generation of diverse compound libraries.[4]

- Iodine: The largest and most polarizable of the stable halogens, iodine can introduce strong halogen bonds and serves as a heavy atom for crystallographic phasing. Its radioisotopes, such as ^{123}I, ^{124}I, and ^{131}I, are invaluable in biomedical imaging (SPECT/PET) and targeted radiotherapy.[6][7][8]

The position of the halogen on the phenyl ring (ortho, meta, or para) is also critical, as it dictates the precise vector of these electronic and steric changes, impacting binding affinity and selectivity for biological targets like amino acid transporters.[9][10]

Quantitative Physicochemical Data

The impact of halogenation on hydrophobicity is a key parameter in drug design. This can be quantified by comparing calculated partition coefficients (M log P) and experimentally determined retention times in reverse-phase HPLC.

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Phenylalanine Derivative	van der Waals Volume (Side Chain)	M log P (Calculated)[3]	Retention Time (tR) [min] (Experimental Hydrophobicity)[3]
Native Phe	Standard	-1.374	14.38
[4F]Phe (para-Fluoro)	+	-0.953	Not specified
[3,5F]Phe (di-Fluoro)	++	-0.535	15.81
[2,3,5,6F]Phe (tetra-Fluoro)	++++	0.293	18.57
[2,3,4,5,6F]Phe (penta-Fluoro)	+++++	0.435	Not specified
[2,3,5,6F][4I]Phe (tetra-Fluoro, para-Iodo)	++++++	0.846	19.99

Table 1: Comparison of calculated hydrophobicity (M log P) and experimentally determined hydrophobicity (retention time) for various halogenated phenylalanine derivatives. Increased halogenation correlates with increased hydrophobicity. Data sourced from Koksch et al. (2020). [3][11]

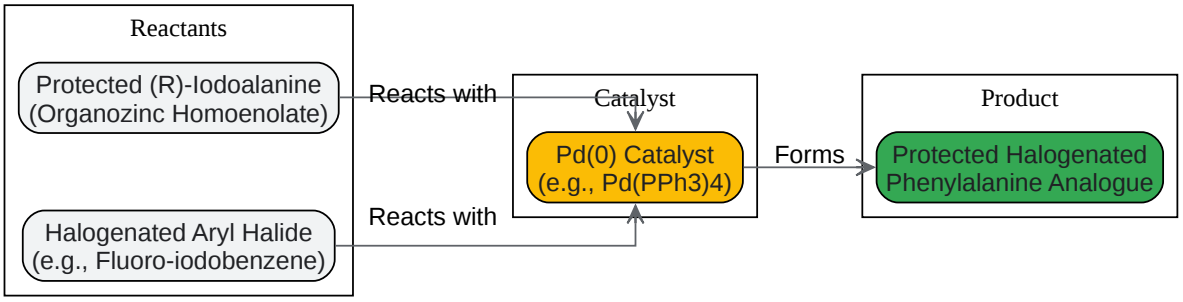
Synthesis of Halogenated Phenylalanine Derivatives

The creation of these valuable building blocks can be achieved through several synthetic strategies, including chemical and enzymatic methods. The choice of method depends on the desired halogen, stereochemistry, and scale.

Chemical Synthesis: Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions are a cornerstone for creating C-C bonds and offer a robust method for synthesizing a wide range of fluorinated phenylalanine analogues.[2] The Negishi cross-coupling, for example, provides a convenient route for their direct preparation.[2]

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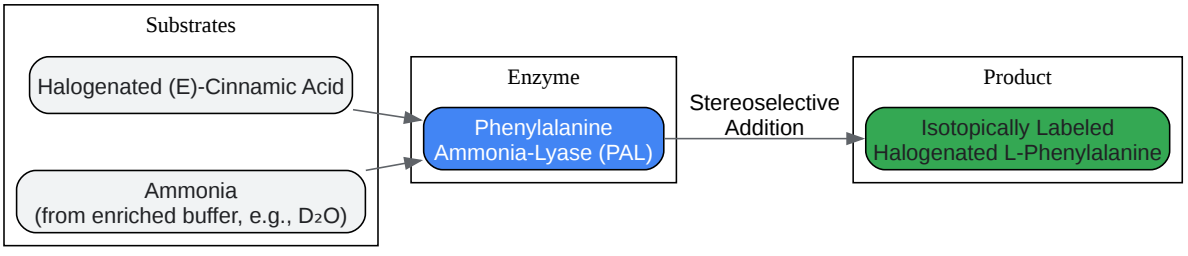


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Caption: Negishi cross-coupling for synthesis.[2]

Enzymatic Synthesis: A Greener, Stereoselective Approach

Enzymatic methods offer high stereoselectivity under mild conditions. For instance, phenylalanine ammonia-lyase (PAL) can catalyze the addition of ammonia to a halogenated derivative of (E)-cinnamic acid to produce the corresponding L-phenylalanine isotopomer.[12] [13] This is particularly useful for synthesizing derivatives stereoselectively labeled with hydrogen isotopes (deuterium, tritium) for mechanistic studies.[12]



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Caption: Enzymatic synthesis of labeled derivatives.[12]

Applications in Drug Discovery and Development

Halogenated phenylalanine derivatives are powerful tools in medicinal chemistry, used to enhance potency, selectivity, metabolic stability, and pharmacokinetic profiles.

Enhancing Potency and Modulating Bioactivity

The introduction of halogens can create new, favorable interactions within a drug target's binding pocket. Heavier halogens like chlorine, bromine, and iodine can participate in "halogen bonding," a non-covalent interaction with Lewis bases (e.g., backbone carbonyl oxygens) that can significantly increase binding affinity.[14] This strategy has been successfully used to optimize hit-to-lead compounds.[14]

For example, endogenous halogenated derivatives of L-Phe, such as 3,5-dibromo-L-tyrosine (DBrT), have shown potent neuroprotective effects by attenuating excitatory glutamatergic synaptic transmission more effectively than L-Phe itself.[15][16] In models of brain ischemia, DBrT significantly reduced infarct volume and neurological deficits, highlighting its therapeutic potential.[15][16]

Compound	IC50 for depressing mEPSC frequency (μmol/L)
3,5-diiodo-L-tyrosine (DIT)	104.6 ± 14.1
3,5-dibromo-L-tyrosine (DBrT)	127.5 ± 13.3

Table 2: Potency of halogenated L-Phe derivatives in depressing excitatory neurotransmission, indicating greater potency than the parent compound. Data from Maksay et al. (2004).[15][16]

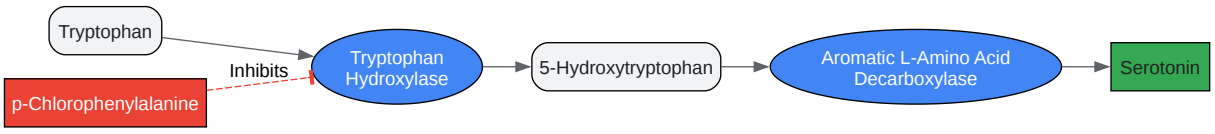
Improving Metabolic Stability and Pharmacokinetics

Peptide-based drugs often suffer from rapid degradation by proteases. Incorporating unnatural amino acids, such as D-chiral or halogenated phenylalanine derivatives, can confer resistance to enzymatic degradation, thereby increasing the drug's half-life and bioavailability.[4][17] The

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tert-butyloxycarbonyl (Boc) protecting group is critical for the controlled incorporation of these derivatives during peptide synthesis.[17][18]

p-Chlorophenylalanine (pCPA) is a classic example of a halogenated derivative used to probe biological pathways. It acts as an irreversible inhibitor of tryptophan hydroxylase, the rate-limiting enzyme in serotonin biosynthesis. This application is crucial for studying the roles of serotonin in various physiological and pathological processes.[19]



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Caption: Inhibition of serotonin biosynthesis by pCPA.[19]

Applications in Protein Engineering and Structural Biology

Halogenation provides an exquisitely sensitive tool for probing protein structure, stability, and function.

Probing Protein Stability and Folding

By systematically replacing native phenylalanine residues with halogenated analogues, researchers can perturb the protein core with sub-angstrom precision.[1] This allows for a high-resolution analysis of the steric and electronic contributions to protein stability. Studies have shown that while proper halogenation can substantially stabilize a protein fold, the stabilizing effects are often non-additive, revealing the delicate and plastic nature of a folded protein's core.[1]

Investigating Protein-Protein and Protein-Ligand Interactions

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Fluorinated phenylalanines are particularly valuable as probes for NMR studies due to the unique spectral properties of ^{19}F.[2] Incorporating these analogues provides a sensitive reporter for monitoring protein-protein and protein-ligand interactions, conformational changes, and metabolic processes without perturbing the overall structure.[2][20] Furthermore, the ability to tune the electronic properties of the aromatic ring through fluorination can be used to dissect the roles of cation-π and other aromatic interactions in molecular recognition.[20][21][22]

Modulating Amyloid Aggregation

The self-assembly of peptides into amyloid fibrils is a hallmark of many neurodegenerative diseases. Halogenation of aromatic residues within amyloidogenic sequences can modulate the kinetics of fibril formation.[3] Studies on the NFGAIL peptide have shown a direct correlation between the increased hydrophobicity of the halogenated phenylalanine residue and accelerated aggregation kinetics.[3][11] This provides a powerful strategy to investigate the driving forces behind amyloid self-assembly and to design potential inhibitors.[3]

Applications in Biomedical Imaging and Targeted Therapy

The unique properties of halogenated phenylalanine derivatives make them ideal candidates for developing radiopharmaceuticals for cancer diagnosis and treatment.

Positron Emission Tomography (PET) Imaging

Fluorine-18 (^{18}F) is a widely used positron-emitting radionuclide. Phenylalanine analogues labeled with ^{18}F, such as [^{18}F]FPhe, are used in PET to image tumors.[2] Cancer cells often exhibit increased amino acid metabolism and upregulate specific amino acid transporters like L-type amino acid transporter 1 (LAT1).[10][23] Radiolabeled phenylalanine derivatives exploit this characteristic to achieve tumor-specific accumulation, allowing for effective visualization.[24]

Targeted Radiotherapy

Iodinated derivatives, such as 4-iodo-L-phenylalanine, can be labeled with iodine-131 (^{131}I), a radionuclide that emits cytotoxic beta particles.[8] This transforms the molecule from a diagnostic imaging agent into a therapeutic one. 4-(^{131}I)Iodo-L-phenylalanine ([^{131}I]IPA) is an investigational radiopharmaceutical for targeted endoradiotherapy of malignant gliomas, which

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overexpress LAT1.[8][24] This approach concentrates a cytotoxic dose of radiation selectively in tumor cells while sparing healthy tissue.[24]

Experimental Protocols

The following protocols provide standardized methodologies for working with halogenated phenylalanine derivatives.

Protocol 1: Solid-Phase Peptide Synthesis (SPPS) with a Halogenated Phenylalanine

This protocol describes the manual Fmoc/tBu strategy for incorporating a derivative like 3-Bromo-DL-phenylalanine into a peptide sequence.

1. Resin Preparation:

- Place the desired amount of Fmoc-protected resin (e.g., Rink Amide) in a synthesis vessel.
- Swell the resin in dimethylformamide (DMF) for 30-60 minutes with gentle agitation. Drain the DMF.

2. Fmoc Deprotection:

- Add a 20% solution of piperidine in DMF to the resin. Agitate for 5 minutes and drain.
- Repeat the piperidine treatment for an additional 15 minutes to ensure complete removal of the Fmoc group.
- Wash the resin thoroughly with DMF (5-6 times) to remove all traces of piperidine.

3. Amino Acid Coupling:

- In a separate vial, dissolve the halogenated phenylalanine derivative (e.g., Fmoc-3-Bromo-Phe-OH, 3-4 equivalents) and a coupling agent (e.g., HBTU, 3-4 equivalents) in DMF.
- Add a base (e.g., DIPEA, 6-8 equivalents) to the activation mixture and vortex for 1-2 minutes.
- Add the activated amino acid solution to the deprotected resin.
- Agitate at room temperature for 1-2 hours.
- Causality Check: The coupling reaction forms a peptide bond. The excess reagents are used to drive the reaction to completion. A Kaiser test can be performed to confirm the absence of free primary amines, indicating a successful coupling.

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4. Washing and Iteration:

- Drain the coupling solution and wash the resin thoroughly with DMF (3 times) and dichloromethane (DCM) (3 times).
- Repeat steps 2-4 for each subsequent amino acid in the peptide sequence.

5. Cleavage and Deprotection:

- After the final amino acid is coupled and the N-terminal Fmoc group is removed, wash the resin with DCM and dry it under vacuum.
- Add a cleavage cocktail (e.g., 95% Trifluoroacetic acid, 2.5% Triisopropylsilane, 2.5% Water) to the resin.
- Causality Check: TFA cleaves the peptide from the resin and removes side-chain protecting groups. The silane and water act as scavengers to capture reactive carbocations generated during cleavage, preventing side reactions.
- Agitate for 2-3 hours at room temperature.
- Filter the resin and collect the filtrate. Precipitate the crude peptide by adding it to cold diethyl ether.
- Centrifuge to pellet the peptide, decant the ether, and dry the pellet.

6. Purification:

- Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).

(Protocol adapted from BenchChem application notes).[4]

Protocol 2: Thioflavin T (ThT) Fluorescence Assay for Amyloid Aggregation

This protocol is used to monitor the aggregation kinetics of a peptide containing a halogenated phenylalanine.

1. Sample Preparation:

- Prepare a stock solution of the lyophilized peptide (e.g., N-[2,3,5,6F]Phe-GAIL) in a suitable solvent (e.g., DMSO) and determine its concentration accurately.
- Prepare a working buffer (e.g., 10 mM ammonium acetate, pH 7.0).

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- Prepare a stock solution of Thioflavin T (ThT) in the working buffer.

2. Assay Setup:

- In a 96-well black, clear-bottom plate, add the peptide solution to the working buffer to achieve the desired final concentration (e.g., 1-4 mM).
- Add ThT to each well to a final concentration of 20 µM.
- Include control wells containing only the buffer and ThT (for baseline fluorescence).

3. Incubation and Measurement:

- Seal the plate and incubate it in a plate reader at 37 °C.
- Set the plate reader to take fluorescence measurements at regular intervals (e.g., every 10 minutes). Before each reading, program a short orbital shaking step (e.g., 2 seconds) to ensure homogeneity.
- Set the excitation wavelength to ~440-450 nm and the emission wavelength to ~480-490 nm.

4. Data Analysis:

- Subtract the baseline fluorescence from the peptide-containing wells.
- Plot the normalized fluorescence intensity against time. The resulting curve will typically be sigmoidal.
- Causality Check: ThT is a fluorescent dye that exhibits enhanced fluorescence upon binding to the β-sheet structures characteristic of amyloid fibrils. The lag time of the sigmoidal curve corresponds to the nucleation phase, while the steep increase corresponds to the fibril elongation phase. A shorter lag time indicates faster aggregation.[3][25]

(Protocol adapted from Koksch et al. (2020)).[3][11]

Conclusion and Future Directions

Halogenated phenylalanine derivatives have transitioned from chemical curiosities to indispensable tools in modern science. Their ability to precisely tune steric, electronic, and hydrophobic properties provides a powerful lever for manipulating biological systems. In drug discovery, they offer a proven strategy for enhancing the potency and stability of therapeutics. In protein science, they provide a sub-angstrom ruler to measure the subtle forces that govern protein structure and function. As synthetic methods become more sophisticated and our understanding of halogen-driven interactions deepens, the applications for these remarkable

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building blocks will only continue to expand, paving the way for novel therapeutics, advanced biomaterials, and a more profound understanding of life at the molecular level.

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